

A Technical Guide to Carbonate Rock Classification and Petrography

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Compound of Interest

Compound Name: Carbonate

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This guide provides a comprehensive overview of the classification and petrographic analysis of **carbonate** rocks. **Carbonate** rocks, primarily composed of **carbonate** minerals such as calcite and dolomite, are critical components of sedimentary basins and host significant hydrocarbon reservoirs and mineral deposits. A thorough understanding of their classification, composition, and diagenetic history is paramount for accurate geological modeling and resource evaluation. This document outlines the most widely used classification schemes, details key petrographic analysis techniques, and discusses the profound impact of diagenesis on **carbonate** rock properties.

Classification of Carbonate Rocks

The classification of **carbonate** rocks is primarily based on their depositional texture, which reflects the energy of the depositional environment and the original components of the sediment. Two classification schemes are in common use: the Dunham classification and the Folk classification.^[1]

The Dunham Classification

Developed by Robert J. Dunham in 1962, this system focuses on the concept of "grain support" and is particularly useful for hand specimen and core descriptions.^{[2][3][4]} It categorizes **carbonate** rocks based on the presence or absence of **carbonate** mud and whether the larger

grains (allochems) are in contact with each other, forming a supportive framework.^[2] The main categories are:

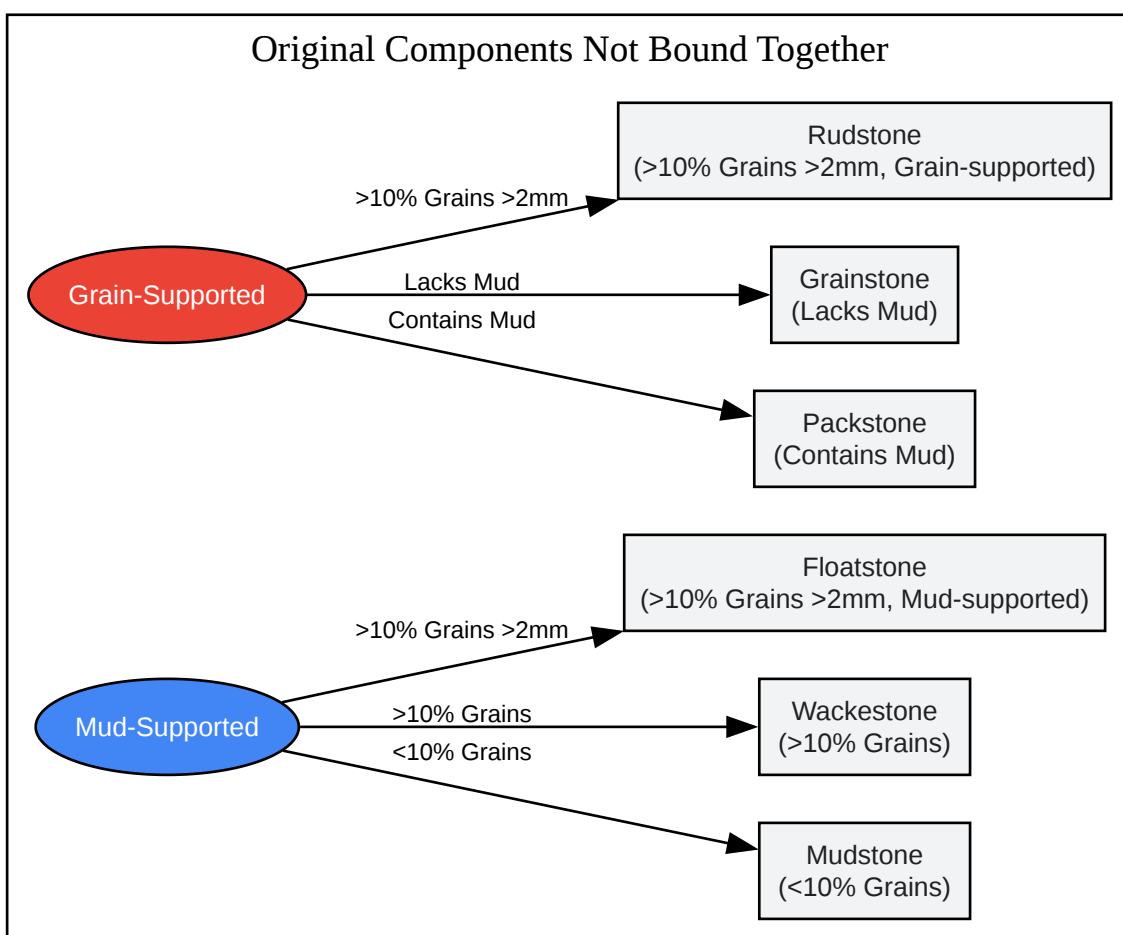
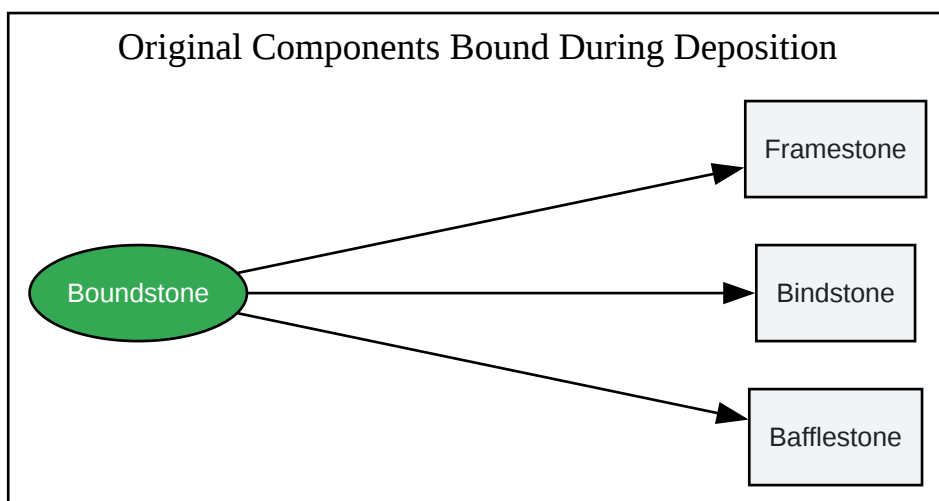
- Mudstone: Contains less than 10% grains and is supported by **carbonate** mud, indicating a low-energy depositional environment.^{[5][6]}
- Wackestone: Contains more than 10% grains but is still mud-supported, suggesting a slightly higher energy environment than a mudstone.^{[5][6]}
- Packstone: Is grain-supported but contains interstitial **carbonate** mud, reflecting a moderate-energy environment where grains are in contact but mud has filtered in between them.^{[5][6]}
- Grainstone: Is grain-supported and lacks **carbonate** mud, indicative of a high-energy environment where mud has been winnowed away.^{[5][6]}
- Boundstone: The original components were bound together during deposition by organisms such as corals or algae.^[5]

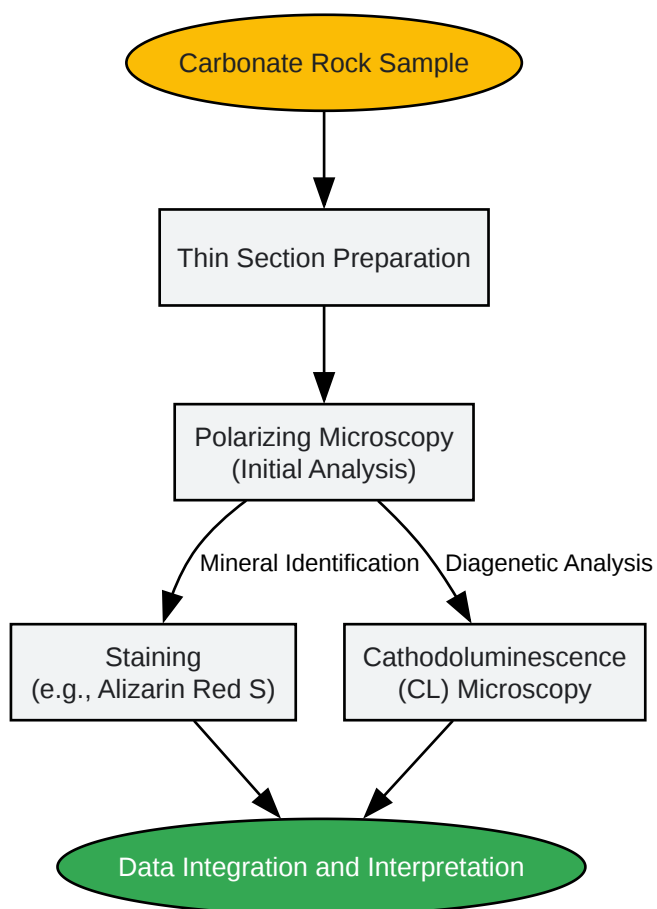
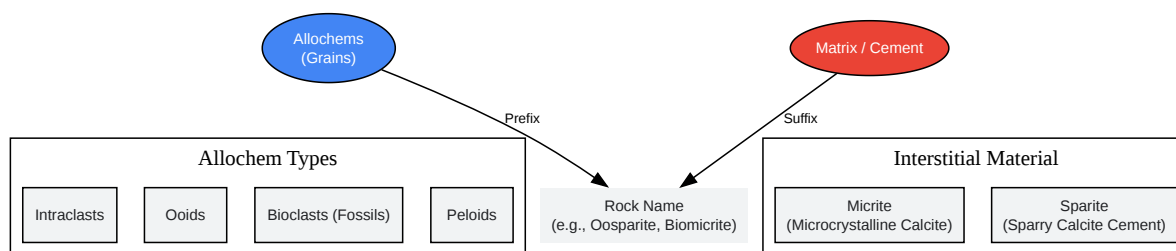
The Dunham classification was later modified by Embry and Klovan in 1971 to better describe coarse-grained and organically-bound limestones.^{[3][5]} This modification introduced further subdivisions for boundstones:

- Bafflestone: Organisms acted as baffles, trapping sediment.^{[3][5][6]}
- Bindstone: Organisms encrusted and bound sediment together.^{[3][5]}
- Framestone: Organisms built a rigid framework.^{[3][5]}

They also introduced terms for coarse-grained **carbonates**:

- Floatstone: A mud-supported rock with more than 10% of the grains being larger than 2 mm.^[4]
- Rudstone: A grain-supported rock with more than 10% of the grains being larger than 2 mm.^[4]





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